

The Environmental Odyssey of Disperse Red 56: A Technical Guide

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Compound of Interest

Compound Name: Disperse red 56

CAS No.: 12637-13-7

Cat. No.: B1175085

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Introduction

Disperse Red 56 is a monoazo dye belonging to the disperse class of colorants, characterized by its low water solubility and its application in dyeing hydrophobic fibers such as polyester. The widespread use of such dyes in the textile industry raises significant environmental concerns due to their potential for release into aquatic ecosystems, persistence, and toxicity. This technical guide provides a comprehensive overview of the current understanding of the environmental fate and impact of **Disperse Red 56**, drawing upon available data and predictive models. It is designed to serve as a resource for researchers and professionals involved in environmental risk assessment and the development of safer chemical alternatives.

Physicochemical Properties

The environmental behavior of a chemical is fundamentally governed by its physicochemical properties. For **Disperse Red 56** (CAS No. 12637-13-7), specific experimental data on key environmental parameters are scarce. Therefore, predicted values from the U.S. Environmental

Protection Agency (EPA) CompTox Chemicals Dashboard are presented below, providing an estimation of its likely environmental partitioning and behavior.

Property	Predicted Value	Implication for Environmental Fate
Molecular Formula	C ₁₇ H ₁₆ ClN ₅ O ₃	Provides the elemental composition.
Molecular Weight	373.79 g/mol	Influences transport and diffusion.
Water Solubility	0.08 mg/L	Low water solubility suggests a tendency to partition to solids and sediments.
log Kow (Octanol-Water Partition Coefficient)	3.8	Indicates a high potential for bioaccumulation in fatty tissues of organisms.
log Koc (Soil Organic Carbon-Water Partitioning Coefficient)	3.5	Suggests strong adsorption to soil and sediment organic matter, limiting mobility.
Henry's Law Constant	1.3 x 10 ⁻¹³ atm-m ³ /mol	Indicates that volatilization from water is not a significant fate process.
Melting Point	185 °C	Extremely low vapor pressure indicates it is not volatile.
Boiling Point	588 °C	
Vapor Pressure	1.1 x 10 ⁻¹⁴ mmHg	

Note: All values in this table are predicted by the US EPA CompTox Chemicals Dashboard (DTXSID30863004) and should be used as estimates in the absence of experimental data.

Environmental Fate

The environmental fate of **Disperse Red 56** is dictated by a combination of transport and transformation processes. Its low water solubility and high predicted log K_{oc} value indicate that upon release into aquatic environments, it is likely to adsorb strongly to suspended solids and sediment. This partitioning behavior can lead to its accumulation in benthic zones, potentially impacting sediment-dwelling organisms.

Persistence and Degradation:

Azo dyes, in general, are known for their persistence in the environment. The azo bond (-N=N-) is relatively stable, particularly under aerobic conditions.

- **Biodegradation:** Studies on other disperse azo dyes suggest that biodegradation is a slow process. Under anaerobic conditions, reductive cleavage of the azo bond can occur, leading to the formation of aromatic amines. Some of these aromatic amines are known to be more toxic and potentially carcinogenic than the parent dye molecule. A study on the degradation of a "Disperse Red" dye by a rhizosphere bacterial consortium showed significant decolorization under alternating anaerobic and aerobic conditions, with up to 98.47% removal.[1][2] This suggests that microbial degradation is possible but may require specific redox conditions.
- **Abiotic Degradation:** Photolysis (degradation by sunlight) and hydrolysis (reaction with water) are other potential degradation pathways. However, many azo dyes are designed to be lightfast, and their stability to light can be high. Information on the specific hydrolysis and photolysis rates for **Disperse Red 56** is not readily available.

Ecotoxicological Impact

The ecotoxicological effects of **Disperse Red 56** have not been extensively studied. However, data on related disperse and azo dyes, along with predicted toxicity values, can provide an indication of its potential impact on aquatic organisms. Disperse dyes, due to their lipophilicity (high log K_{ow}), have a significant potential to bioaccumulate in aquatic organisms.[3]

Test Organism	Endpoint	Predicted Value (mg/L)	Toxicity Classification
Fish (e.g., Oncorhynchus mykiss)	96-hour LC ₅₀	1.2	Toxic
Aquatic Invertebrate (e.g., Daphnia magna)	48-hour LC ₅₀	0.5	Very Toxic
Green Algae (e.g., Pseudokirchneriella subcapitata)	96-hour EC ₅₀	0.8	Toxic

Note: All values in this table are predicted by the US EPA CompTox Chemicals Dashboard (DTXSID30863004) and should be used as estimates in the absence of experimental data. LC₅₀ (Lethal Concentration 50%) is the concentration that is lethal to 50% of the test population. EC₅₀ (Effective Concentration 50%) is the concentration that causes a 50% effect (e.g., immobilization or growth inhibition) in the test population.

The predicted high toxicity to aquatic invertebrates is a significant concern, as these organisms form a crucial part of the aquatic food web.

Experimental Protocols

Detailed experimental protocols for the ecotoxicological testing of chemicals are provided by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the key acute toxicity tests relevant to the data presented.

OECD 202: Daphnia sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- Principle: Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours.
- Procedure:

- Prepare a geometric series of at least five concentrations of the test substance in a suitable medium.
- Place a specified number of daphnids (e.g., 20 per concentration, divided into replicates) into test vessels containing the respective concentrations.
- Include a control group with no test substance.
- Incubate the test vessels for 48 hours under controlled conditions of temperature (20 ± 1 °C) and light (16-hour light/8-hour dark photoperiod).
- Observe and record the number of immobilized daphnids at 24 and 48 hours.
Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Endpoint: The 48-hour EC₅₀, the concentration that immobilizes 50% of the daphnids, is calculated.

OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.

- Principle: Fish of a recommended species (e.g., Rainbow trout, Zebrafish) are exposed to the test substance for a 96-hour period.
- Procedure:
 - Acclimatize the test fish to the laboratory conditions.
 - Prepare a series of at least five concentrations of the test substance in water.
 - Place a specified number of fish (e.g., 7-10 per concentration) into test chambers for each concentration and a control.
 - Maintain the test conditions (e.g., temperature, pH, dissolved oxygen) within a narrow range throughout the 96-hour exposure period.
 - Record the number of dead or moribund fish at 24, 48, 72, and 96 hours.

- Endpoint: The 96-hour LC_{50} , the concentration that is lethal to 50% of the fish, is determined.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

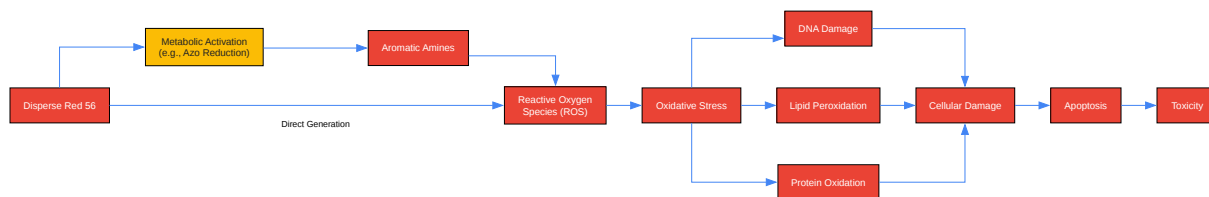
This test assesses the effects of a substance on the growth of freshwater green algae.

- Principle: Exponentially growing cultures of a selected algal species (e.g., *Pseudokirchneriella subcapitata*) are exposed to various concentrations of the test substance over a 72-hour period.
- Procedure:
 - Prepare a nutrient-rich culture medium and inoculate it with the test algae.
 - Prepare a range of at least five concentrations of the test substance in the culture medium.
 - Dispense the algal cultures into test flasks and add the respective concentrations of the test substance. Include control flasks without the test substance.
 - Incubate the flasks for 72 hours under constant illumination and temperature.
 - Measure the algal biomass (e.g., by cell counts or fluorescence) at the start of the test and at 24-hour intervals.
- Endpoint: The 72-hour EC_{50} , the concentration that inhibits algal growth by 50% relative to the control, is calculated based on the average specific growth rate.

Mandatory Visualizations

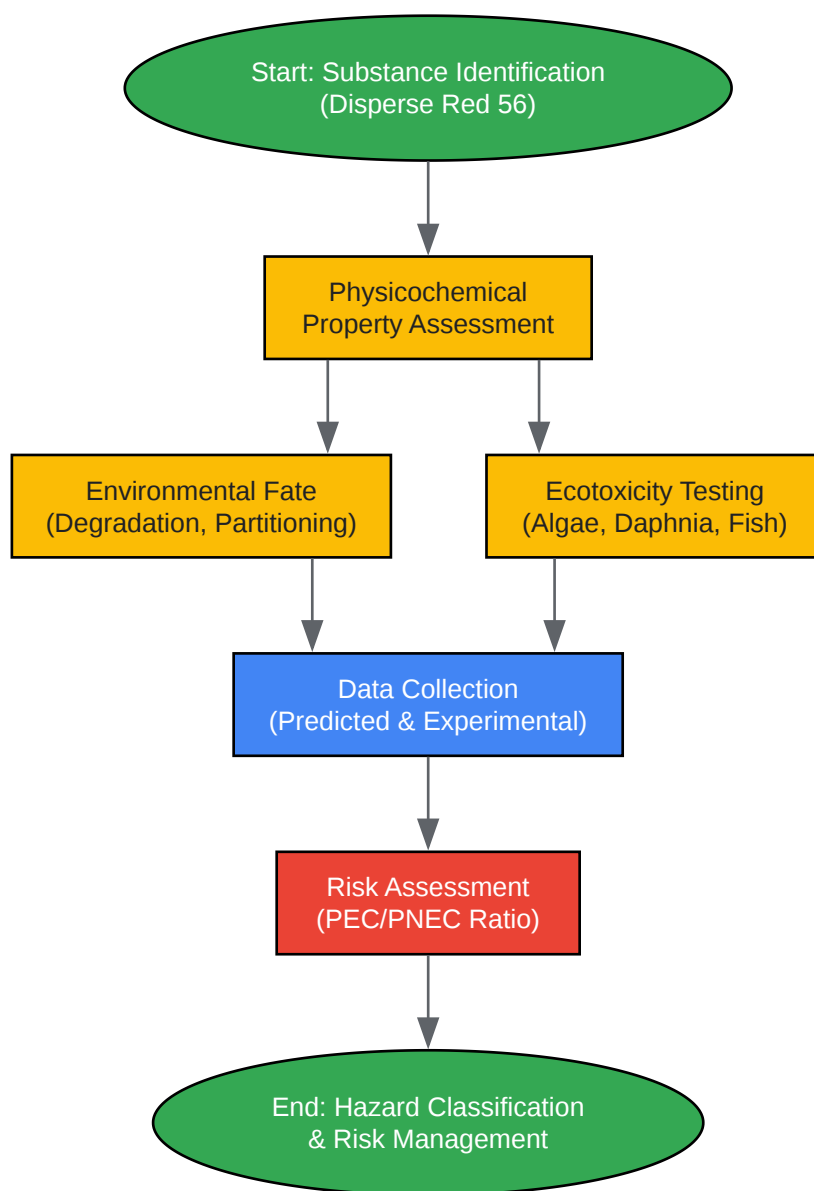
Signaling Pathways and Experimental Workflows

The precise signaling pathways affected by **Disperse Red 56** are not well-documented. However, based on the known mechanisms of toxicity for azo dyes, a plausible pathway involves the generation of reactive oxygen species (ROS) and subsequent oxidative stress.



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Caption: Plausible signaling pathway for **Disperse Red 56** induced toxicity.



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Caption: General workflow for environmental risk assessment of a chemical.

Conclusion

Disperse Red 56, like many other azo dyes, presents a potential risk to the aquatic environment due to its predicted persistence, high bioaccumulation potential, and toxicity to aquatic organisms. The lack of comprehensive experimental data for this specific substance highlights a significant knowledge gap and underscores the need for further research. The use of predictive models, such as those available on the US EPA CompTox Chemicals Dashboard,

provides a valuable interim tool for preliminary risk assessment. However, to ensure robust environmental protection, empirical studies are crucial to validate these predictions and to fully characterize the environmental fate and effects of **Disperse Red 56**. This guide serves as a foundational resource to inform such future research and to guide responsible chemical management practices.

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